

Application Notes and Protocols for Preparing GW7845 Stock Solution with DMSO

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Compound of Interest

Compound Name: GW7845

Cat. No.: B1672479

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These application notes provide a detailed protocol for the preparation, storage, and handling of **GW7845** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. **GW7845** is a potent and selective peroxisome proliferator-activated receptor-gamma (PPAR γ) agonist, a key target in various research areas including metabolism, inflammation, and oncology.^{[1][2]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties of GW7845

A summary of the key physicochemical properties of **GW7845** is presented in Table 1. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Reference
Chemical Formula	C ₂₉ H ₂₈ N ₂ O ₆	[3]
Molecular Weight	500.55 g/mol	[3]
Appearance	Solid powder	[3]
Solubility	Soluble in DMSO	[3]
Purity	>98% (refer to Certificate of Analysis)	[3]

Experimental Protocol: Preparing a 10 mM GW7845 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **GW7845** in DMSO. The required mass of **GW7845** for other desired concentrations can be calculated using the formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Materials:

- **GW7845** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **GW7845** powder to room temperature to prevent condensation of moisture.
- **Weighing GW7845:** Tare a clean, dry microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **GW7845** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.0055 mg of **GW7845**.
- **Adding DMSO:** Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the **GW7845** powder. To prepare a 10 mM stock solution with 5.0055 mg of **GW7845**, add 1 mL of DMSO.

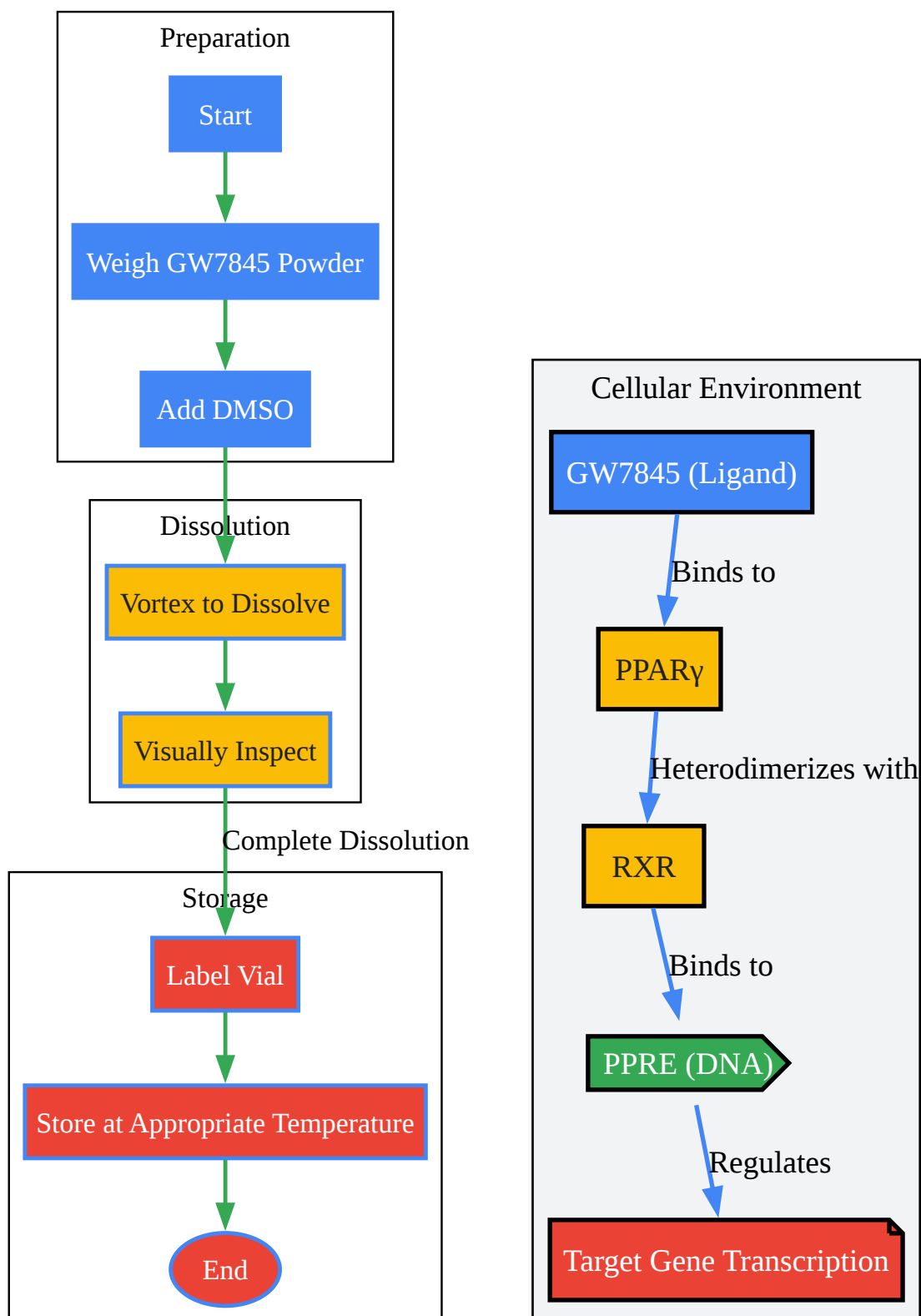
- **Dissolution:** Cap the vial tightly and vortex the solution until the **GW7845** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Labeling and Storage:** Clearly label the vial with the compound name (**GW7845**), concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- **Storage Conditions:** For short-term storage (days to weeks), the stock solution can be stored at 4°C.[3] For long-term storage (months to years), it is recommended to aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.[3] Protect the solution from light.[4]

Table 2: Example Dilution Table for **GW7845** in DMSO[3]

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.50 mg	2.50 mg	5.01 mg
5 mM	2.50 mg	12.51 mg	25.03 mg
10 mM	5.01 mg	25.03 mg	50.06 mg
50 mM	25.03 mg	125.14 mg	250.28 mg

Experimental Workflow

The following diagram illustrates the workflow for preparing the **GW7845** stock solution.



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